

Application Notes and Protocols: Dosing and Administration of YCT529 in Mouse Models

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Compound of Interest

Compound Name:	YCT529
CAS No.:	2863670-66-8
Cat. No.:	B15542941

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosing and administration of **YCT529**, a promising non-hormonal male contraceptive candidate, in mouse models. The information is compiled from preclinical studies and is intended to guide researchers in designing and executing their own in vivo experiments.

Introduction

YCT529 is a potent and selective antagonist of the retinoic acid receptor alpha (RAR- α)[1]. RAR- α is a nuclear receptor that plays a critical role in spermatogenesis, the process of sperm production. By inhibiting RAR- α , **YCT529** disrupts the development of sperm cells, leading to reversible infertility. Preclinical studies in mice have demonstrated that orally administered **YCT529** is 99% effective in preventing pregnancy without observable side effects, and fertility is restored within four to six weeks after cessation of treatment[1][2][3].

Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical studies of **YCT529** in mouse models.

Table 1: Dosing Regimens and Efficacy

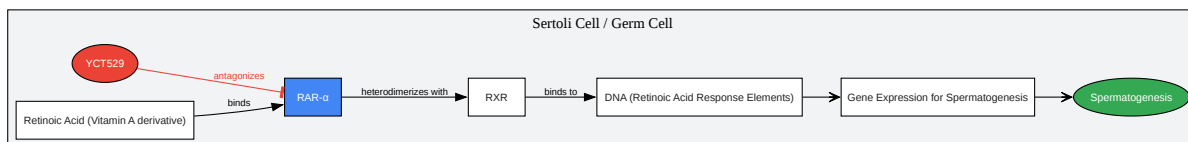
Dosing Regimen	Duration	Efficacy in Preventing Pregnancy	Reversibility (Restoration of Fertility)	Reference
10 mg/kg/day (oral)	4 weeks	99%	4-6 weeks post-cessation	[2][4]
20 mg/kg/day (oral)	2 weeks	Not specified	Slower recovery compared to 10 mg/kg dose	[4]

Table 2: Pharmacokinetic Parameters in CD-1 Mice

Parameter	Value	Conditions	Reference
Dose	10 mg/kg	Single oral administration	[5]
Peak Plasma Level (Cmax)	907 ng/mL (2 µM)	-	[5]
Time to Peak Plasma Level (Tmax)	30 minutes	-	[5]
Systemic Half-life (t1/2)	6.1 hours	-	[5]

Signaling Pathway

YCT529 acts on the retinoic acid signaling pathway, which is essential for spermatogenesis. The following diagram illustrates the mechanism of action.



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Caption: Mechanism of action of **YCT529** in the retinoic acid signaling pathway.

Experimental Protocols

Preparation of **YCT529** for Oral Administration

This protocol describes the preparation of a **YCT529** suspension for oral gavage in mice.

Materials:

- **YCT529** powder
- Sterile 0.85% saline solution
- Sterile microcentrifuge tubes
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required amount of **YCT529**: Based on the desired dose (e.g., 10 mg/kg) and the body weight of the mice, calculate the total mass of **YCT529** needed.
- Weigh the **YCT529** powder: Accurately weigh the calculated amount of **YCT529** powder using an analytical balance.

- Prepare the suspension:
 - Transfer the weighed **YCT529** powder into a sterile microcentrifuge tube.
 - Add the required volume of sterile 0.85% saline to achieve the desired final concentration. The dosing volume for oral gavage in mice is typically 5 mL/kg.
 - For example, to prepare a solution for a 25g mouse at a 10 mg/kg dose with a 5 mL/kg dosing volume, you would need 0.25 mg of **YCT529** in 0.125 mL of saline.
- Homogenize the suspension: Vortex the tube vigorously for 1-2 minutes until a uniform suspension is achieved.
- Fresh Preparation: It is crucial to prepare the **YCT529** suspension fresh each day of dosing to ensure its stability and efficacy.

Oral Administration via Gavage

This protocol outlines the procedure for administering the prepared **YCT529** suspension to mice via oral gavage.

Materials:

- Prepared **YCT529** suspension
- Appropriately sized oral gavage needles (e.g., 20-gauge, 1.5-inch, ball-tipped)
- 1 mL syringes
- Animal scale

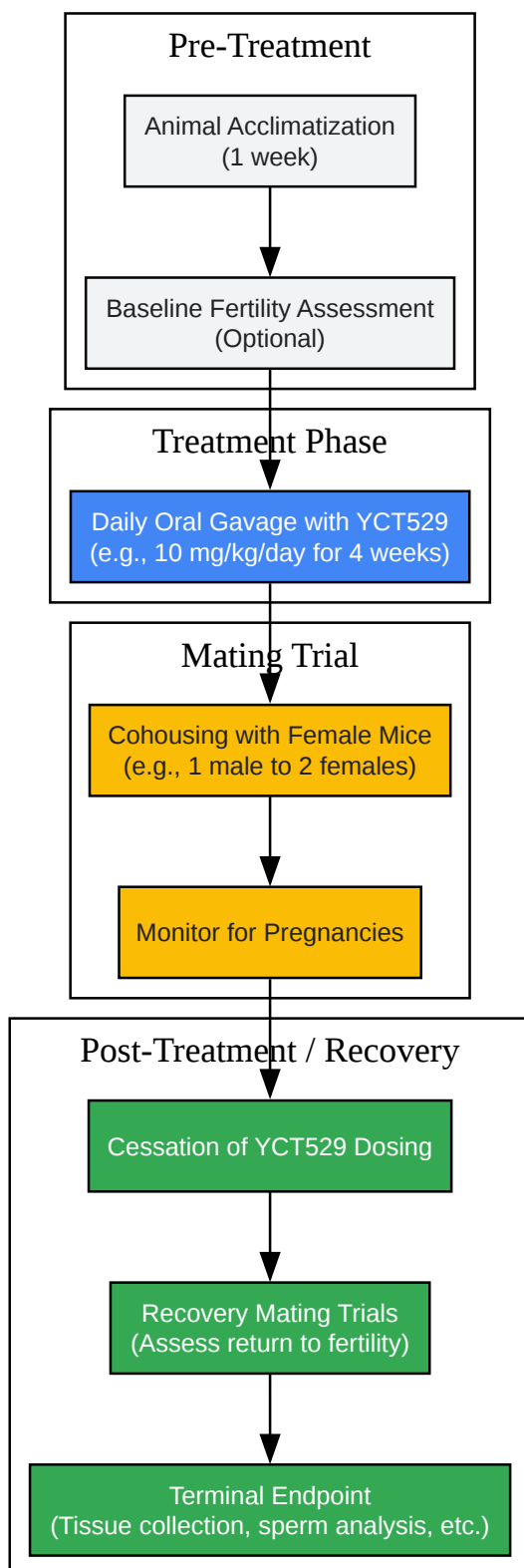
Procedure:

- Animal Handling: Handle the mice gently but firmly to minimize stress. Proper restraint techniques are essential for safe and accurate administration.
- Dose Calculation: Weigh each mouse immediately before dosing to calculate the precise volume of the **YCT529** suspension to be administered.

- **Loading the Syringe:** Draw the calculated volume of the freshly prepared **YCT529** suspension into a 1 mL syringe fitted with a gavage needle. Ensure there are no air bubbles in the syringe.
- **Gavage Procedure:**
 - Gently restrain the mouse with one hand, allowing the head and neck to be slightly extended.
 - Carefully insert the gavage needle into the mouth, passing it over the tongue towards the esophagus. The needle should pass with minimal resistance. Caution: Incorrect placement can lead to aspiration into the lungs.
 - Slowly and steadily depress the syringe plunger to deliver the suspension into the stomach.
 - Gently remove the gavage needle.
- **Post-administration Monitoring:** Monitor the mouse for a few minutes after administration to ensure there are no signs of distress, such as choking or difficulty breathing.
- **Frequency:** For chronic studies, this procedure is typically performed once daily.

Experimental Workflow

The following diagram outlines a typical experimental workflow for evaluating the contraceptive efficacy of **YCT529** in male mice.



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Caption: A typical experimental workflow for assessing the contraceptive efficacy of **YCT529** in mice.

Disclaimer: These protocols and application notes are for informational purposes only and should be adapted to specific experimental designs and institutional guidelines. All animal experiments must be conducted in accordance with approved protocols from the Institutional Animal Care and Use Committee (IACUC).

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References

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